

Personal protective equipment for handling Methyl furan-3-carboxylate

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Compound of Interest

Compound Name: Methyl furan-3-carboxylate

Cat. No.: B077232

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Essential Safety and Handling Guide for Methyl furan-3-carboxylate

Disclaimer: No specific Safety Data Sheet (SDS) for **Methyl furan-3-carboxylate** was readily available. The following guidance is based on safety information for structurally similar compounds, including 3-Methylfuran and other furan derivatives. It is imperative to handle this chemical with caution and to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl furan-3-carboxylate**. The following procedures are designed to minimize risk and ensure safe laboratory operations.

Personal Protective Equipment (PPE)

When handling **Methyl furan-3-carboxylate**, a comprehensive PPE strategy is crucial to prevent exposure. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles and a face shield where splash potential exists.[1][2]	Protects against eye irritation or serious eye damage from splashes.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®).	Prevents skin contact, which may cause skin irritation.
Skin and Body Protection	Lab coat, flame-retardant antistatic protective clothing, and protective boots if necessary.[1][3]	Minimizes skin exposure and protects against potential flammability hazards.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1][4] If ventilation is inadequate or for spills, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is recommended.[2][5]	Reduces the risk of inhaling vapors, which may cause respiratory irritation.[4][6]

Hazard Summary

Methyl furan-3-carboxylate is classified as a flammable liquid and an irritant.[6] Based on data for similar compounds, it may cause skin and eye irritation, and may be harmful if swallowed or inhaled.[4][6][7][8]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₃	[6][9]
Molecular Weight	126.11 g/mol	[6][9]
Appearance	Pale yellow to colorless liquid	[9]
Boiling Point	172 - 176 °F / 78 - 80 °C (for 2-Methyltetrahydrofuran)	[3]
Density	0.86 g/cm ³ (for 2-Methyltetrahydrofuran)	[3]
Flash Point	< 23 °C (for 3-Methylfuran)	[7]

Operational and Disposal Plans

Handling and Storage:

- Handle under a chemical fume hood to minimize inhalation exposure.[4][5]
- Keep away from heat, sparks, open flames, and hot surfaces.[5][7] No smoking.[5][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5][7]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][8]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][5]
- Store locked up.[5][7]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[7]
- This chemical should be treated as hazardous waste and should not be disposed of down the drain or in regular trash.[10]

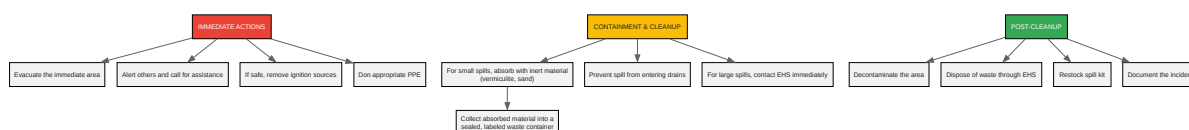
- Collect waste in a dedicated, clearly labeled, and compatible container.[10]
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[10]

First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[5][8]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower.[3][5][7] If skin irritation occurs, get medical advice/attention.[3][8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4] Immediately call a poison center or doctor.[3]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[4] Immediately call a poison center or doctor.[4][5]

Chemical Spill Response Workflow

The following diagram outlines the procedural steps for handling a spill of **Methyl furan-3-carboxylate**.



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Caption: Workflow for handling a chemical spill.

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